

2,5-Di-tert-butylphenol chemical and physical properties

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Compound of Interest

Compound Name: 2,5-Di-tert-butylphenol

Cat. No.: B187667

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An In-Depth Technical Guide on 2,5-Di-tertbutylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and known biological roles of **2,5-Di-tert-butylphenol** (2,5-DTBP), an alkylated phenol of interest in various industrial and research applications.

Core Chemical and Physical Properties

2,5-Di-tert-butylphenol is an organic compound characterized by a phenol ring substituted with two tert-butyl groups at the 2 and 5 positions. These bulky alkyl groups impart significant steric hindrance and lipophilicity, influencing the molecule's reactivity, stability, and solubility.[1] It typically appears as a white to light yellow solid at room temperature.[1]

Table 1: Chemical and Physical Data for 2,5-Di-tert-butylphenol



Property	Value	Source(s)
IUPAC Name	2,5-bis(1,1- dimethylethyl)phenol	-
Synonyms	Phenol, 2,5-di-tert-butyl-; 2,5-DTBP	[1]
CAS Number	5875-45-6	[1]
Molecular Formula	C14H22O	[1]
Molecular Weight	206.32 g/mol	[2]
Appearance	White to light yellow solid	[1]
Melting Point	37 °C (experimental)	[3]
Boiling Point	253 °C (experimental)	[3]
Water Solubility	4.32 mg/L at 25°C (calculated)	[3]
logP (Octanol/Water)	4.5 at 24°C (experimental)	[3]
рКа	10.6 (calculated)	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,5-Di-tert-butylphenol**. Key spectral features are summarized below.

Table 2: Spectroscopic Data for 2,5-Di-tert-butylphenol



Technique	Key Peaks / Chemical Shifts	Source(s)
¹ H NMR	Spectral data available and consistent with the structure, though a detailed peak list is not provided in the cited literature.	[4][5]
¹³ C NMR	Spectral data available and consistent with the structure, though a detailed peak list is not provided in the cited literature.	[5][6]
IR Spectroscopy	Key absorptions are expected for O-H stretching (around 3400-3600 cm ⁻¹) and C-H stretching of alkane groups (around 2850-2960 cm ⁻¹).	[1][7]
Mass Spec (MS)	Molecular Ion (M+) peak expected at m/z = 206.1671.	[2]

Experimental Protocols

A. Synthesis of **2,5-Di-tert-butylphenol**

A representative method for the synthesis of **2,5-Di-tert-butylphenol** is through the dehydrative alkylation of a substituted phenol.[5][8]

Methodology:

- Reactant Preparation: To a reaction vessel under an inert atmosphere (e.g., argon), add the catalyst [Ph₃C][B(C₆F₅)₄] (0.01 mmol), the starting phenol, 3-(tert-butyl)phenol (0.4 mmol), and the alkylating agent, 2-methylpropan-2-ol (tert-butanol) (0.2 mmol), dissolved in a suitable solvent such as dichloromethane (DCM).[5][8]
- Initiation: Add trifluoromethanesulfonic anhydride (Tf₂O) (0.02 mmol) to the mixture.[5][8]

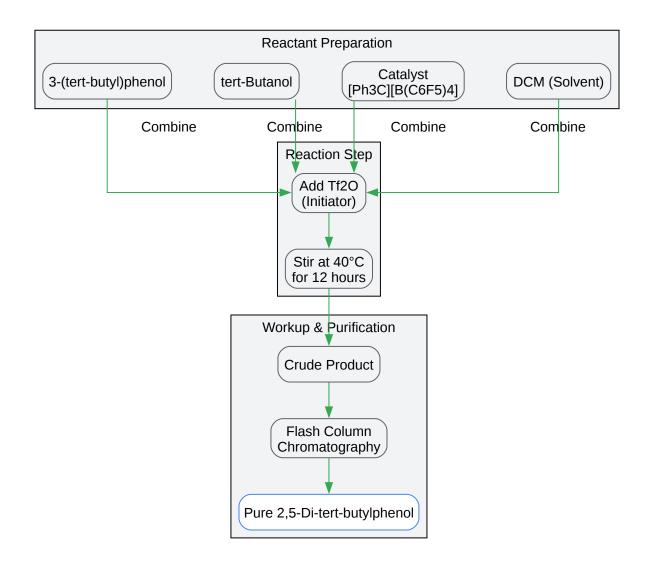
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- Reaction: Stir the reaction mixture at a controlled temperature (e.g., 40 °C) for a designated period (e.g., 12 hours) until the reaction is complete, which can be monitored by techniques like ¹H NMR.[5][8]
- Purification: Upon completion, the product can be purified using flash column chromatography on silica gel, eluting with a non-polar solvent system such as petroleum ether/ethyl acetate (e.g., 40:1 ratio).[5][8]





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Caption: Synthesis workflow for **2,5-Di-tert-butylphenol**.

B. Purification by Melt Crystallization



For industrial-scale purification of alkylated phenols like 2,5-DTBP, melt crystallization is an effective technique, often used after an initial vacuum distillation to remove lower-boiling point isomers.[4][9][10]

Methodology:

- Initial Separation: A crude reaction mixture is subjected to vacuum distillation to separate isomers with different boiling points. For instance, 2-tert-butylphenol and 2,6-di-tertbutylphenol can be removed as distillates, leaving a residue enriched in higher-boiling isomers like 2,5-DTBP.[9][10]
- Melt Crystallization: The enriched residue is transferred to a melt crystallization apparatus (e.g., a zone refiner).[10]
- Cooling & Sweating: The molten mixture is cooled to induce crystallization of the desired compound. This is followed by a "sweating" step, where the temperature is slightly raised to melt and remove impurities trapped in the crystal lattice.[10]
- Recovery: The process is repeated to achieve a high-purity product, often exceeding 99%.[4]

Biological Activity and Applications

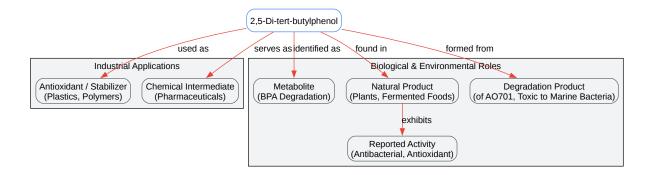
While its isomers, 2,4-DTBP and 2,6-DTBP, are well-studied for their potent antioxidant, anti-inflammatory, and antimicrobial properties, specific biological data on 2,5-DTBP is less extensive.[8][9][11][12] The primary roles and activities identified for 2,5-DTBP are as a chemical intermediate and a metabolite.

- Antioxidant and Stabilizer: Like other hindered phenols, 2,5-DTBP is used as an antioxidant
 to prevent oxidative degradation in materials like plastics and polymers.[1] The phenolic
 hydroxyl group can donate a hydrogen atom to neutralize free radicals, terminating oxidative
 chain reactions.[8][9]
- Chemical Intermediate: It serves as a precursor in the synthesis of more complex molecules for the pharmaceutical and specialty chemical industries.[1]
- Metabolite/Degradation Product: 2,5-DTBP has been identified as a degradation intermediate in advanced oxidation processes for breaking down Bisphenol A (BPA).[7] It has



also been detected as a photodegradation product of the antioxidant AO701 (2,6-di-tert-butylphenol), where it exhibits toxicity to marine bacteria.[12]

Natural Occurrence: The compound has been identified in various natural sources, including
fermented foods and as a volatile organic compound in certain plants and materials.[1][3][13]
 Reports suggest it possesses some antibacterial and antioxidant activity.[13]



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Caption: Roles and applications of 2,5-Di-tert-butylphenol.

Safety and Handling

Like most phenolic compounds, **2,5-Di-tert-butylphenol** should be handled with appropriate safety precautions to avoid potential irritation.

Table 3: Hazard Identification and Precautionary Statements



Category	Information	Source(s)
Hazard Class	Potential for skin and eye irritation. Low acute toxicity.	[1]
Personal Protective Equipment (PPE)	Safety goggles, chemical- resistant gloves, lab coat. Use in a well-ventilated area or fume hood.	[7]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[7]
First Aid (Skin)	Wash with plenty of soap and water.	[7]
First Aid (Inhalation)	Move person to fresh air.	[7]
First Aid (Ingestion)	Seek medical assistance.	[7]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.	[7]

This guide provides a foundational understanding of **2,5-Di-tert-butylphenol**. While its physical and chemical properties are well-defined, further research is needed to fully elucidate its specific biological mechanisms of action, especially in comparison to its more extensively studied isomers.

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